

Digermane: A Comprehensive Technical Guide to Safe Handling, Storage, and Experimental Procedures

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Compound of Interest

Compound Name: *Digermane*

Cat. No.: *B087215*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the proper handling, storage, and key experimental procedures for **digermane** (Ge_2H_6). This document is intended to serve as an essential resource for researchers, scientists, and professionals in drug development and other fields where this highly reactive and toxic compound is utilized.

Quantitative Data Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **digermane**.

Property	Value	Reference(s)
Molecular Formula	Ge ₂ H ₆	[1]
Molecular Weight	151.33 g/mol	[1]
Appearance	Colorless gas/liquid	[1]
Melting Point	-109 °C	[1]
Boiling Point	29 °C	[1]
Density	1.98 kg/m ³ (gas)	[1]
Solubility in Water	Insoluble	[1]

Toxicity and Exposure Data

Digermane is a highly toxic substance. Due to a lack of specific toxicity data for **digermane**, information for the closely related and structurally similar compound, germane (GeH₄), is often used as a reference. Extreme caution should be exercised, and it should be assumed that **digermane** is at least as toxic as germane.

Parameter	Value	Notes	Reference(s)
Toxicity	Fatal if inhaled. Harmful if swallowed or in contact with skin. Causes skin and serious eye irritation. May cause respiratory irritation.	GHS Hazard Statements: H330, H302+H312, H315, H319, H335.	[2]
LC50 (Inhalation, Rat)	1380 mg/m ³ (for Germane)	Behavioral effects and degenerative changes in the brain were observed.	[3]
LC50 (Inhalation, Mouse)	1380 mg/m ³ (for Germane)	Behavioral effects such as excitement, ataxia, and muscle contraction were noted.	[3]
LD50 (Oral, Mouse)	1250 mg/kg (for Germane)	Behavioral effects including excitement, ataxia, and muscle spasticity were observed.	[3]
Occupational Exposure Limits	No specific limits established for digermane. For Germane: ACGIH TLV-TWA: 0.2 ppm; NIOSH REL-TWA: 0.2 ppm (0.6 mg/m ³).	It is prudent to adhere to the exposure limits for germane when working with digermane.	[4][5]

Experimental Protocols

Laboratory-Scale Synthesis of Digermane via Reduction of Germanium Dioxide

This protocol outlines a general procedure for the synthesis of **digermane** through the reduction of germanium dioxide with sodium borohydride. This method also produces germane and higher germanes, necessitating subsequent purification.[\[3\]](#)[\[6\]](#)

Materials:

- Germanium Dioxide (GeO_2)
- Sodium Borohydride (NaBH_4)
- Sulfuric Acid (H_2SO_4), e.g., 1.5-3.0 M
- Sodium Hydroxide (NaOH)
- Deionized Water
- Inert gas (e.g., Argon or Nitrogen)

Equipment:

- Two-necked round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Gas inlet adapter
- Condenser
- Cold trap (e.g., with liquid nitrogen)
- Bubbler
- Schlenk line or similar inert atmosphere setup

Procedure:

- Preparation of Alkaline Germanate Solution: In the two-necked round-bottom flask, dissolve germanium dioxide in an aqueous solution of sodium hydroxide to form sodium germanate. The molar concentration of germanium dioxide should be carefully controlled (e.g., less than 0.26 M) with a GeO_2 to NaOH ratio of less than 1:2.[6]
- Addition of Reducing Agent: To this alkaline solution, add sodium borohydride. The mole ratio of borohydride to germanium dioxide should be greater than 4:1 to ensure complete reduction.[6]
- Reaction Setup: Assemble the reaction apparatus under an inert atmosphere. The dropping funnel should be charged with sulfuric acid. The reaction flask is connected to a condenser, which is then connected to a series of cold traps to collect the germane products. The outlet of the last trap should be connected to a bubbler to monitor gas flow and prevent backflow of air.
- Reaction: Cool the reaction flask in an ice bath. Slowly add the sulfuric acid from the dropping funnel to the alkaline germanate and borohydride solution with vigorous stirring. The addition of acid will generate a mixture of germane, **digermane**, and higher germanes as gaseous products.[6]
- Collection of Products: The gaseous products are passed through the condenser and collected in the cold trap(s) cooled with liquid nitrogen.
- Purification by Fractional Distillation: The collected mixture of germanes can be separated by fractional distillation due to their different boiling points. This should be performed in a closed system under an inert atmosphere. The temperature of the distillation should be carefully controlled to first distill the more volatile germane (BP: -88 °C), followed by **digermane** (BP: 29 °C).[7][8]

Chemical Vapor Deposition (CVD) of Germanium Thin Films using Digermane

This protocol provides a general methodology for the deposition of germanium thin films on a substrate using **digermane** as a precursor in a CVD system.[9][10]

Materials:

- **Digermane** (Ge_2H_6)
- Carrier gas (e.g., Hydrogen (H_2) or Nitrogen (N_2))
- Substrate (e.g., Silicon wafer)

Equipment:

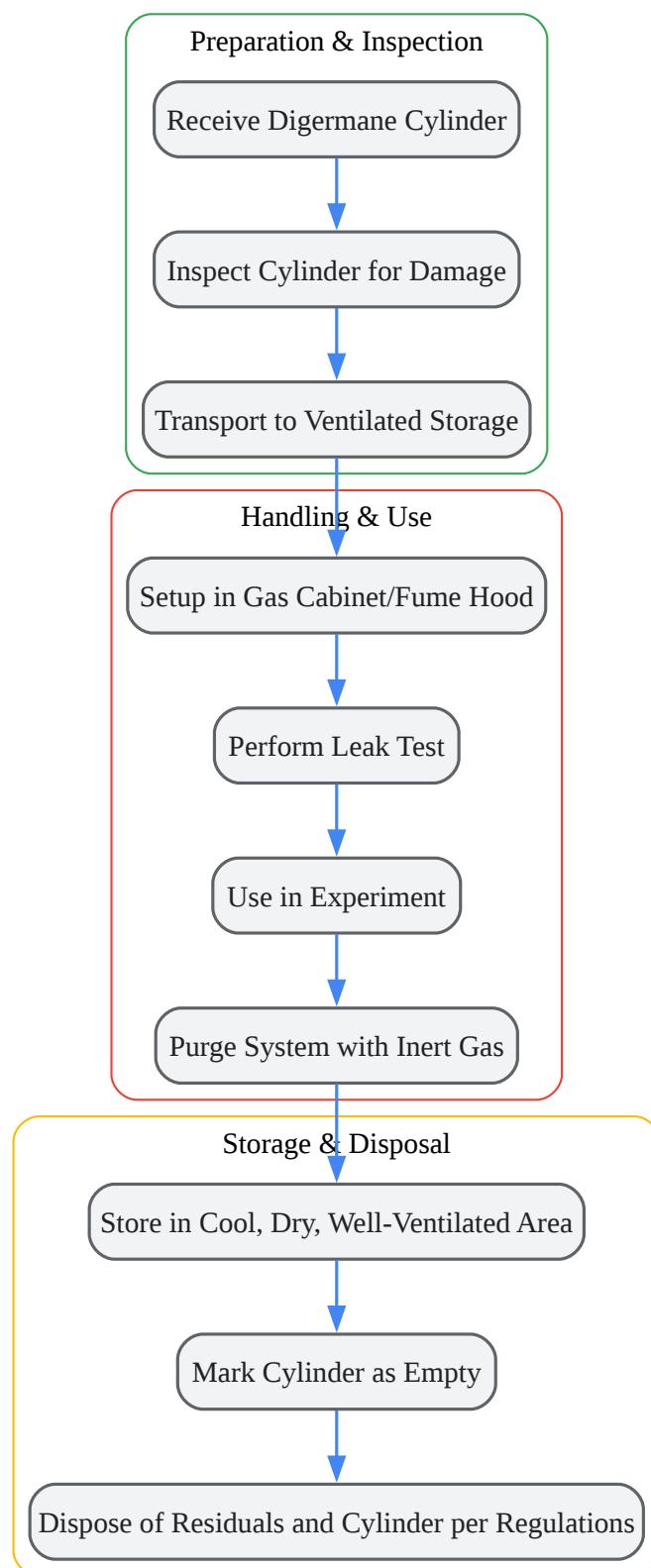
- Chemical Vapor Deposition (CVD) reactor with a heated substrate holder
- Mass flow controllers for **digermane** and carrier gas
- Vacuum pump
- Pressure gauges
- Temperature controller

Procedure:

- Substrate Preparation: The substrate (e.g., a silicon wafer) should be thoroughly cleaned to remove any surface contaminants. This may involve a sequence of solvent cleaning and a final dip in dilute hydrofluoric acid to remove the native oxide layer.
- System Setup: Place the cleaned substrate into the CVD reactor. Evacuate the reactor chamber to a high vacuum (e.g., $<10^{-6}$ Torr).
- Process Conditions: Heat the substrate to the desired deposition temperature (e.g., 500 °C). Introduce the carrier gas at a controlled flow rate to establish the desired reactor pressure (e.g., 250 Pa).[\[10\]](#)
- Deposition: Introduce **digermane** into the reactor at a controlled flow rate. The **digermane** will thermally decompose on the hot substrate surface, leading to the deposition of a germanium thin film.

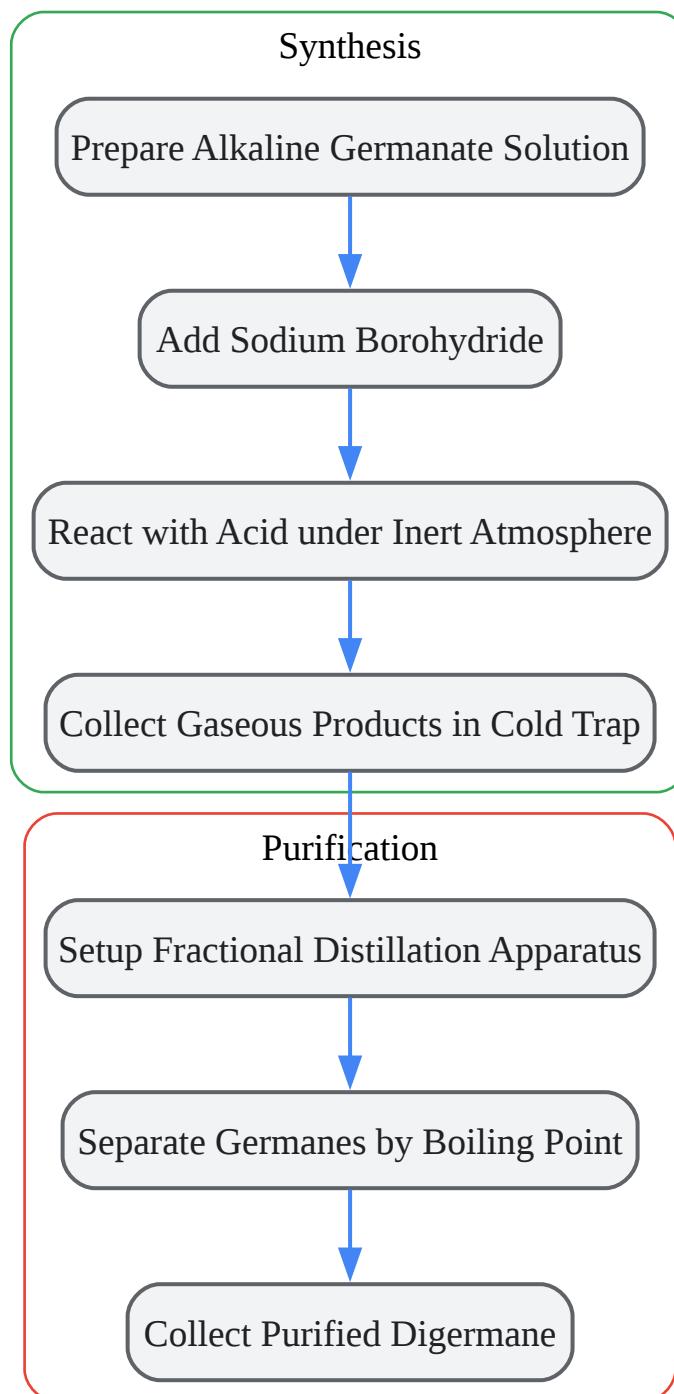
- Termination and Cooling: After the desired film thickness is achieved, stop the flow of **digermane** and cool down the substrate to room temperature under the flow of the carrier gas.
- Characterization: The deposited film can then be characterized using various techniques such as scanning electron microscopy (SEM) for morphology, X-ray diffraction (XRD) for crystal structure, and X-ray photoelectron spectroscopy (XPS) for elemental composition.[10]

Mandatory Visualizations



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Caption: Workflow for the safe handling of **digermane** cylinders.



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Caption: Key steps in the laboratory synthesis and purification of **digermane**.

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